

Essential Safety and Operational Guidance for Handling 2-Hydroxyphenylboronic Acid

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Compound of Interest

Compound Name: 2-Hydroxyphenylboronic acid

Cat. No.: B1303767

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Hydroxyphenylboronic acid**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

2-Hydroxyphenylboronic acid is a chemical that requires careful handling due to its potential health hazards. The primary routes of exposure are inhalation, skin contact, and eye contact.

Hazard Summary:

Hazard Statement	GHS Classification
Causes skin irritation	Skin Corrosion/Irritation, Category 2
Causes serious eye irritation	Serious Eye Damage/Eye Irritation, Category 2A
May cause respiratory irritation	Specific target organ toxicity — single exposure, Category 3
Harmful if swallowed	Acute toxicity, oral, Category 4

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields (or goggles) that are tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). A face shield may be necessary for splash hazards. [1] [2] [3]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure. A lab coat is mandatory. [1] [2] [4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [1] [5] Work in a well-ventilated area, preferably in a fume hood. [2] [6]

Step-by-Step Handling Procedures

Adherence to the following procedural steps is critical for the safe handling of **2-Hydroxyphenylboronic acid**.

2.1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Ensure the container is clearly labeled with the chemical name and hazard warnings.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)[\[7\]](#)
- Keep refrigerated to maintain product quality.[\[5\]](#)
- Segregate from strong oxidizing agents, strong acids, and strong bases.[\[5\]](#)

2.2. Weighing and Transferring:

- Perform all weighing and transferring operations within a certified chemical fume hood to avoid inhalation of dust.[\[2\]](#)[\[6\]](#)

- Use dedicated, clean spatulas and weighing boats.
- Avoid the formation of dust during handling.[\[5\]](#)[\[7\]](#)
- Close the container tightly immediately after use.

2.3. Dissolving:

- When dissolving the solid, slowly add the **2-Hydroxyphenylboronic acid** to the solvent to prevent splashing.
- Use appropriate glassware and ensure it is free from cracks or defects.
- If heating is required, use a controlled heating source such as a heating mantle or water bath and monitor the process.

Emergency Procedures

Immediate and appropriate response in case of an emergency is crucial.

3.1. First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3][5]
Skin Contact	Wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Consult a physician if irritation persists.[3][5]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Consult a physician.[3][5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[3][5]

3.2. Spill Management:

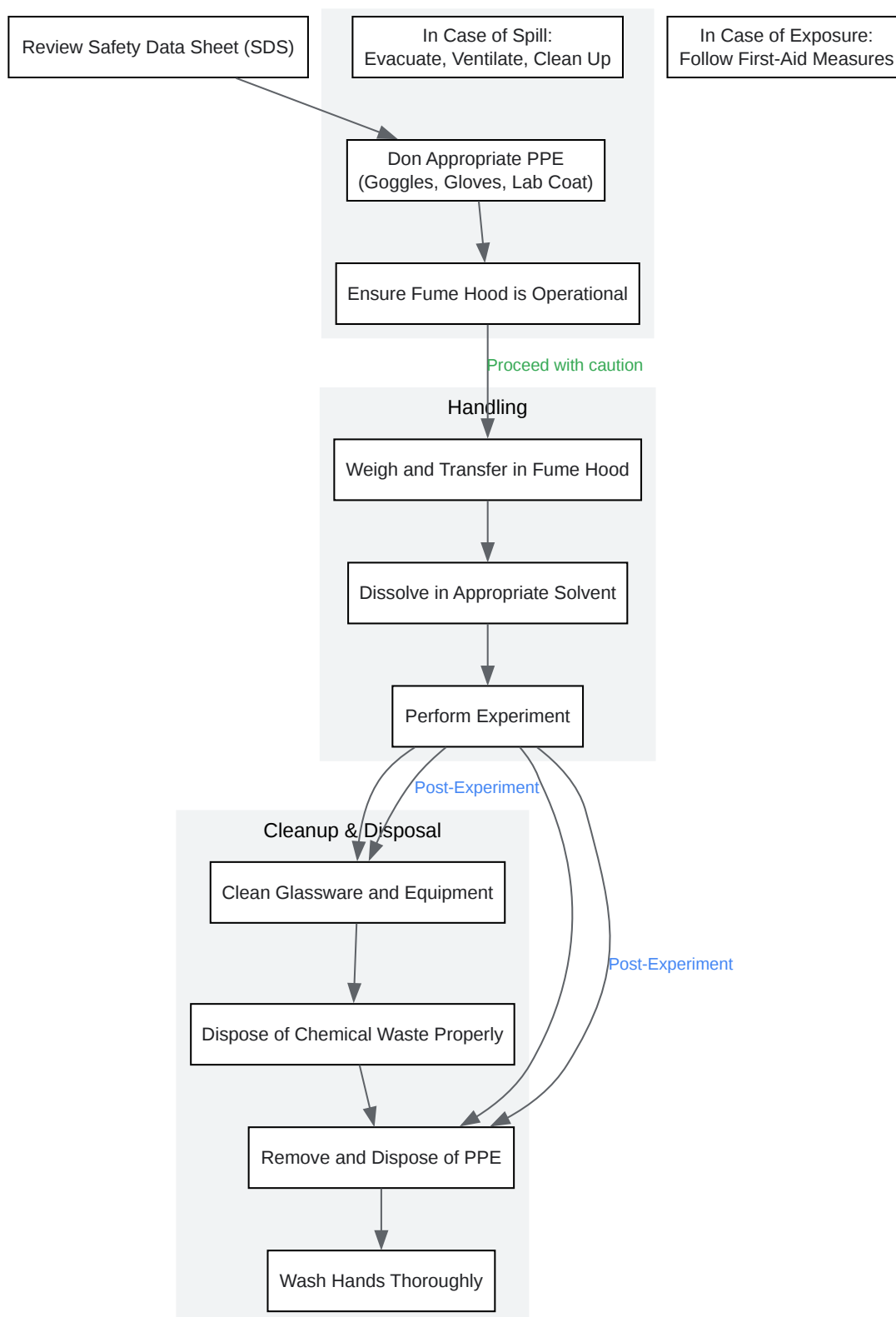
- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear the appropriate PPE as detailed in Section 1.
- For solid spills, carefully sweep up the material and place it into a suitable, closed container for disposal. Avoid generating dust.[3][5]
- Do not let the product enter drains.[3]
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Disposal Plan

Proper disposal of **2-Hydroxyphenylboronic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of contents and container to an approved waste disposal plant.^[5] All chemical waste must be collected in appropriately labeled, sealed containers.
- Contaminated PPE: Contaminated gloves, lab coats, and other disposable PPE should be disposed of as hazardous waste in accordance with local, state, and federal regulations.
- Empty Containers: Do not reuse empty containers. Dispose of them as hazardous waste.

Logical Workflow for Handling 2-Hydroxyphenylboronic Acid



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Caption: Workflow for Safe Handling of **2-Hydroxyphenylboronic Acid**.

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